

# Sucralose 6-Acetate: A Comprehensive Technical Review

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For Researchers, Scientists, and Drug Development Professionals

#### **Core Compound Data**

**Sucralose 6-acetate** is a key intermediate in the synthesis of the artificial sweetener sucralose. This document provides an in-depth technical overview of its chemical properties, synthesis, and biological interactions.

Property	Value	Source
CAS Number	105066-21-5	[1][2][3][4][5]
Molecular Formula	C14H21Cl3O9	[1][2][3][4]
Molecular Weight	439.7 g/mol	[1][2]
Synonyms	TGS-6-acetate, 6-O- Acetylsucralose	[1][3]

#### Synthesis and Experimental Protocols

The synthesis of **sucralose 6-acetate** is a critical step in the manufacturing of sucralose. Various methods have been developed to achieve this transformation, often focusing on the selective acetylation of sucrose followed by chlorination.



#### **Synthesis of Sucrose-6-Acetate**

A common initial step involves the selective protection of the C6 hydroxyl group of sucrose as an acetate ester. One documented method involves the following steps:

- Sucrose is dissolved in an anhydrous solvent such as dimethylformamide (DMF).
- Trimethyl orthoacetate is added dropwise in the presence of an acid catalyst like ptoluenesulfonic acid (p-TsOH).
- The reaction is stirred for a period, followed by the addition of water and then a base, such as tert-butylamine, to neutralize the acid.
- The resulting sucrose-6-acetate is then isolated and purified.[1]

## Chlorination of Sucrose-6-Acetate to Yield Sucralose-6-Acetate

Following the formation of sucrose-6-acetate, a selective chlorination step is performed. A frequently employed method utilizes a Vilsmeier-type reagent:

- Sucrose-6-acetate is dissolved in an anhydrous solvent like DMF.
- A chlorinating agent, such as a mixture of thionyl chloride and 1,1,2-trichloroethane, is added slowly, often under cooled conditions.
- The reaction temperature is gradually increased and held at reflux.
- After cooling, the reaction is neutralized, and the organic phase containing sucralose-6-acetate is separated, extracted, and the solvent is removed to yield the crude product.[1]

An alternative "green" synthesis method has also been described, which involves the use of a Vilsmeier salt generated from benzene ring substituted phthaloyl chloride and DMF, followed by chlorination in a polar organic solvent.[3]

### **Toxicological Profile and Biological Interactions**



Recent in vitro studies have investigated the toxicological and pharmacokinetic properties of sucralose-6-acetate, revealing several areas of biological activity.

#### Genotoxicity

- MultiFlow® Assay: This high-throughput screening assay indicated that sucralose-6-acetate
  is genotoxic, specifically acting as a clastogen, meaning it can cause breaks in DNA strands.
  [6][7][8][9]
- Micronucleus (MN) Test: This test, which detects cytogenetic damage, also showed positive results for sucralose-6-acetate, confirming its genotoxic potential.[6][7][8][9]

#### **Gene Expression and Intestinal Barrier Integrity**

- RNA-seq Analysis: When human intestinal epithelium was exposed to sucralose-6-acetate, RNA sequencing analysis revealed a significant increase in the expression of genes associated with inflammation, oxidative stress, and cancer. The gene with the highest expression was metallothionein 1G (MT1G).[6][7][8][9][10]
- Transepithelial Electrical Resistance (TEER): Both sucralose and sucralose-6-acetate were found to impair the integrity of the intestinal barrier in human transverse colon epithelium models.[6][9]

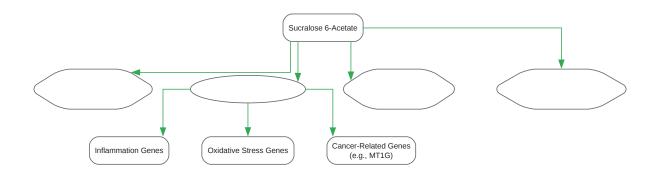
#### **Enzyme Inhibition**

Cytochrome P450 (CYP450) Inhibition: Sucralose-6-acetate was found to inhibit the activity
of two key drug-metabolizing enzymes, CYP1A2 and CYP2C19, which are part of the
cytochrome P450 family.[6][7][9]

## Signaling Pathways and Experimental Workflows

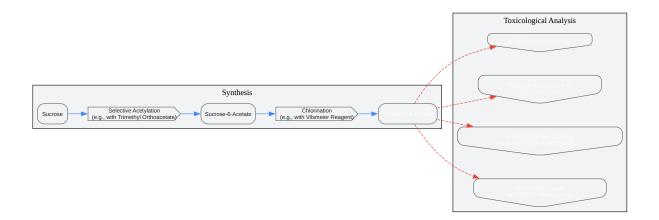
The following diagrams illustrate the key findings related to the biological impact of sucralose-6-acetate.





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Biological impacts of sucralose 6-acetate.





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Synthesis and analysis workflow.

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